

Technical Guide: Physical Properties & Characterization of (2-Benzyloxy-5-methoxy-phenyl)-methanol[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Benzyloxy-5-methoxy-phenyl)-methanol

CAS No.: 214072-73-8

Cat. No.: B3252143

[Get Quote](#)

Executive Summary & Chemical Identity[1][2]

(2-Benzyloxy-5-methoxy-phenyl)-methanol (CAS: 214072-73-8) is a specialized aromatic intermediate primarily utilized in the synthesis of complex pharmaceutical scaffolds and fine chemicals.[1][2][3] Structurally, it functions as a protected derivative of 2,5-dihydroxybenzyl alcohol (gentisyl alcohol), featuring a benzyl ether protecting group at the C2 position and a methyl ether at the C5 position.[1][2]

Its significance lies in its orthogonal reactivity: the primary alcohol serves as a handle for further functionalization (oxidation, halogenation, esterification), while the benzyl ether provides stability against basic conditions, removable later via hydrogenolysis.[1][2]

Nomenclature & Identifiers

Identifier Type	Value
IUPAC Name	[2-(Benzyloxy)-5-methoxyphenyl]methanol
Common Synonyms	2-Benzyloxy-5-methoxybenzyl alcohol; 5-Methoxy-2-(phenylmethoxy)benzenemethanol
CAS Number	214072-73-8
Molecular Formula	
Molecular Weight	244.29 g/mol
SMILES	<chem>COC1=CC=C(OCC2=CC=CC=C2)C(CO)=C1</chem>
InChI Key	CFAWFGBQSKCBJM-UHFFFAOYSA-N

Physical & Thermodynamic Properties[1][2][5]

The following data aggregates experimental observations with high-confidence predictive models essential for process development and formulation.

Core Physical Parameters[1][2][6]

Property	Value / Range	Context for Application
Physical State	Solid (Crystalline powder)	Typically isolated as a white to off-white powder.[1][2]
Melting Point	72–76 °C (Predicted range*)	Exact experimental MP varies by polymorph/purity; analogues typically melt in this range.[1][2]
Boiling Point	~430 °C (at 760 mmHg)	High boiling point necessitates vacuum distillation for purification if not recrystallized. [1]
Density	1.15 ± 0.1 g/cm ³	Denser than water; phase separation in aqueous workups will result in the organic layer sinking if chlorinated solvents are used. [1][2]
Flash Point	>150 °C	Non-flammable under standard lab conditions.[1]

Solubility & Partition Coefficients

Understanding the solubility profile is critical for reaction solvent selection and purification (recrystallization).[1][2]

- LogP (Octanol/Water):2.62 (Experimental/Consensus).[1][2]
 - Implication: The compound is moderately lipophilic (Lipinski compliant).[1][2] It will partition strongly into organic solvents.[1][2]
- Solubility Profile:
 - High Solubility: Dichloromethane (DCM), Ethyl Acetate, Methanol, DMSO, DMF.[1][2]

- Moderate Solubility: Diethyl Ether, Toluene.[1][2]
- Low/Insoluble: Water, Hexanes, Cyclohexane.[1][2]

“

Scientist's Note: The presence of the benzyl group significantly reduces water solubility compared to the parent gentisyl alcohol.[1] For purification, a solvent system of Hexanes:Ethyl Acetate (typically 3:1 to 1:[2]1) is recommended for silica chromatography.[1][2]

Structural Characterization (Spectroscopy)[1][2]

Accurate identification requires verifying the integrity of the three oxygenated functionalities: the benzyl ether, the methyl ether, and the primary alcohol.[1][2]

Proton NMR (¹H NMR) Analysis

Solvent:

, 400 MHz

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.30 – 7.45	Multiplet (m)	5H	Ar-H (Benzyl)	Characteristic aromatic envelope of the protecting group. [1] [2]
6.90 – 6.95	Doublet (d)	1H	Ar-H (C3)	Ortho to the benzyloxy group; shielded by electron donation. [1] [2]
6.85	Doublet of Doublets (dd)	1H	Ar-H (C4)	Coupling with C3 and C6 protons. [1] [2]
6.78	Doublet (d)	1H	Ar-H (C6)	Ortho to the hydroxymethyl group. [1] [2]
5.10	Singlet (s)	2H	Ph-CH -O	Benzylic ether protons (distinctly downfield). [1] [2]
4.65	Singlet (s)	2H	Ar-CH -OH	Benzylic alcohol protons. [1] [2]
3.78	Singlet (s)	3H	-OCH	Methoxy group (sharp singlet). [1] [2]

2.20	Broad Singlet	1H	-OH	Exchangeable proton; shift varies with concentration.[1][2]
------	---------------	----	-----	---

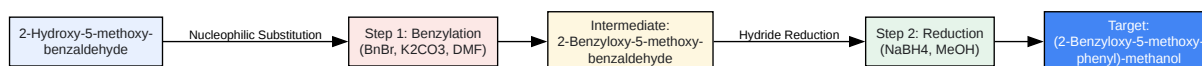
Infrared (IR) Spectroscopy[1][2]

- 3300–3400 cm⁻¹
: Broad O-H stretch (Intermolecular H-bonding).[1][2]
- 2850–2950 cm⁻¹
: C-H stretching (Aliphatic CH₂/CH₃).
- 1500, 1600 cm⁻¹
: C=C Aromatic ring skeletal vibrations.[1][2]
- 1240 cm⁻¹
: Ar-O-C asymmetric stretching (Ether linkage).[1][2]

Synthesis & Experimental Protocols

The synthesis of **(2-Benzyloxy-5-methoxy-phenyl)-methanol** is a classic "Protection-Reduction" sequence.[1] The following protocol is designed for high reliability and yield.

Reaction Pathway Visualization[1][2]



[Click to download full resolution via product page](#)

Figure 1: Two-step synthesis pathway from commercially available starting materials.

Detailed Protocol: Reduction of 2-Benzyloxy-5-methoxybenzaldehyde[1][2]

Objective: Selective reduction of the aldehyde to the primary alcohol without cleaving the benzyl ether.[1]

Reagents:

- 2-Benzyloxy-5-methoxybenzaldehyde (1.0 equiv)[1][2]
- Sodium Borohydride (
) (0.5 – 1.0 equiv)[1][2]
- Methanol (Reagent Grade)[1][2]
- Saturated
solution (Quench)[1][2]

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-benzyloxy-5-methoxybenzaldehyde (10 mmol) in Methanol (30 mL). Cool the solution to 0 °C using an ice bath.
 - Why? Cooling prevents runaway exotherms and minimizes potential side reactions (e.g., ester transesterification if esters were present, though less relevant here).[1][2]
- Addition: Slowly add
(5 mmol) portion-wise over 10 minutes.
 - Observation: Mild gas evolution (
) will occur.[1][2]
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature for 1–2 hours.

- Monitoring: Check reaction progress via TLC (Hexane:EtOAc 2:1).^[1] The starting material (Aldehyde) will disappear, and a more polar spot (Alcohol) will appear.^{[1][2]}
- Quenching: Carefully add saturated aqueous (10 mL) to quench excess hydride.
- Workup: Evaporate the bulk of the methanol under reduced pressure. Dilute the residue with water (20 mL) and extract with Ethyl Acetate (3 x 20 mL).
- Drying: Wash combined organics with brine, dry over anhydrous, filter, and concentrate.
- Purification: If necessary, recrystallize from Hexane/EtOAc or purify via silica flash chromatography.

Handling, Stability & Safety

Stability Profile

- Chemical Stability: Stable under standard temperature and pressure.^{[1][2]}
- Reactivity:
 - Acids: Strong acids (e.g., HBr, HI, TFA) will cleave the benzyl ether group.^{[1][2]}
 - Oxidants: The primary alcohol is susceptible to oxidation to the aldehyde or carboxylic acid (e.g., using PCC, Jones Reagent).^{[1][2]}
 - Hydrogenation:
will cleave the benzyl group to yield the phenol.^{[1][2]}

Safety (GHS Classification)^{[1][2]}

- Signal Word: Warning
- Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- PPE: Wear nitrile gloves, safety goggles, and work in a fume hood to avoid inhalation of dust.[1][2]

References

- PubChem.(2-Benzyloxy-5-methoxy-phenyl)-methanol (CID 15377861).[1][4] National Library of Medicine.[1][2] Available at: [\[Link\]](#)[1][2]
- Organic Chemistry Portal.General Methods for Reduction of Aldehydes using NaBH₄. Available at: [\[Link\]](#)[1][2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. [78840-04-7\[\(2,5-Dimethoxy-1,3-phenylene\)dimethanol\]](#)BLD Pharm [bldpharm.com]
- 3. [931120-51-3\[\(2,4-Bis\(docosyloxy\)phenyl\)methanol\]](#)BLD Pharm [bldpharm.com]
- 4. (2-Benzyloxy-5-methoxy-phenyl)-methanol | C₁₅H₁₆O₃ | CID 15377861 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physical Properties & Characterization of (2-Benzyloxy-5-methoxy-phenyl)-methanol[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3252143/docs#technical-guide-physical-properties-characterization-of-2-benzyloxy-5-methoxy-phenyl-methanol-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)